Developing a controlled-release formulation of tianeptine sulfate

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Compound of Interest	
Compound Name:	*Tianeptine*
CAS No.:	*169293-31-6*
Cat. No.:	*B3417834*

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An in-depth guide to the systematic development and characterization of a controlled-release oral formulation for **tianeptine** sulfate.

Application Note & Protocol Guide

Topic: Development of a Controlled-Release Oral Formulation of **Tianeptine** Sulfate

Audience: Researchers, scientists, and drug development professionals.

Introduction: The Rationale for Controlled-Release Tianeptine Sulfate

Tianeptine is an atypical antidepressant whose immediate-release sodium salt form possesses a short biological half-life of approximately 2.5 to 3 hours, necessitating multiple daily doses to maintain therapeutic plasma concentrations.[1][2] This dosing frequency can pose a challenge to patient adherence and may lead to fluctuations in plasma drug levels, potentially impacting efficacy and side effect profiles. The sulfate salt of **tianeptine** offers improved stability over the

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hygroscopic sodium salt and is absorbed more slowly, which inherently extends its duration of action.[3]

Developing a formal controlled-release (CR) formulation of **tianeptine** sulfate is a logical next step to further optimize its therapeutic profile. A well-designed CR system aims to release the drug at a predetermined rate over an extended period, thereby:

- Reducing Dosing Frequency: Enhancing patient convenience and compliance.
- Minimizing Plasma Fluctuations: Maintaining steadier drug concentrations to potentially improve the therapeutic window and reduce concentration-dependent side effects.
- Extending Therapeutic Effect: Providing a prolonged pharmacological effect from a single dose.

This document provides a comprehensive framework and detailed protocols for the systematic development of a hydrophilic matrix-based controlled-release tablet formulation for **tianeptine** sulfate, from initial characterization to final product evaluation.

Section 1: Pre-formulation & Physicochemical Characterization

Objective: To characterize the fundamental properties of the **tianeptine** sulfate drug substance to inform formulation strategy and analytical method development.

A thorough understanding of the active pharmaceutical ingredient (API) is the foundation of rational drug development.

Key Physicochemical Properties of Tianeptine

Successful formulation design begins with a solid understanding of the API's intrinsic properties. **Tianeptine**'s characteristics are generally suitable for oral delivery.

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Property	Value (Tianeptine/Tianeptine Sulfate)	Significance in Formulation
Molecular Weight	~437 g/mol (Free Acid)[4] / ~535 g/mol (Sulfate Salt)[3]	Influences drug loading and diffusion characteristics.
pKa	4.4 (acidic), 6.86 (basic)[4]	Amphoteric nature indicates pH-dependent solubility, which must be considered in dissolution medium selection.
LogP (pH 7.4)	1.06[4]	Indicates moderate lipophilicity, consistent with good membrane permeability (Lipinski's Rule of Five compliant).[4]
Solubility	Tianeptine sulfate is soluble in water.[3]	High solubility necessitates a robust release-controlling mechanism (e.g., a hydrophilic matrix) to prevent dose dumping.
Stability	The sulfate salt is more stable and less hygroscopic than the sodium salt.[3]	Simplifies handling during manufacturing and improves finished product shelf-life.

Protocol: Drug-Excipient Compatibility Study

Causality: To identify potential physicochemical interactions between **tianeptine** sulfate and selected excipients that could compromise the stability or performance of the final product. This is a critical risk-mitigation step.

Methodology:

- Selection of Excipients: Choose commonly used excipients for matrix tablets, including:
  - Rate-Controlling Polymer: Hypromellose (HPMC K100M)

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- Filler: Microcrystalline Cellulose (MCC PH101)
- Glidant: Colloidal Silicon Dioxide
- Lubricant: Magnesium Stearate

- Sample Preparation:
  - Accurately weigh and mix **tianeptine** sulfate with each excipient in a 1:1 ratio (w/w).
  - Prepare a control sample of pure **tianeptine** sulfate.
  - Transfer mixtures into 5 mL glass vials and seal.
- Storage Conditions:
  - Store one set of vials under accelerated stability conditions (e.g., 40°C / 75% Relative Humidity) for 4 weeks, as guided by ICH principles.[5][6]
  - Store a duplicate set at 25°C / 60% RH as a control.
- Analysis:
  - At initial (T=0) and final (T=4 weeks) time points, visually inspect samples for any changes (color, clumping).
  - Perform analysis using High-Performance Liquid Chromatography (HPLC) to quantify the parent drug and detect any degradation products. A suitable method would involve a C18 column with UV detection at 220 nm.[7]
- Acceptance Criteria: A drug loss of <5% and the absence of significant new impurity peaks in the presence of an excipient indicate compatibility.

Section 2: Formulation Development of Hydrophilic Matrix Tablets

Objective: To develop and manufacture a series of tablet formulations with varying polymer concentrations to modulate the drug release rate.

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The hydrophilic matrix system is one of the most widely used and cost-effective technologies for oral controlled-release dosage forms.[8] The mechanism relies on a water-soluble polymer, such as Hypromellose (HPMC), which swells upon contact with gastrointestinal fluids to form a gel layer that controls drug release primarily through diffusion and matrix erosion.

Rationale for Excipient Selection

- Hypromellose (HPMC K100M): A high-viscosity grade polymer chosen to form a strong, diffusion-limiting gel barrier, suitable for controlling the release of a water-soluble drug like **tianeptine** sulfate.
- Microcrystalline Cellulose (MCC): A common binder and filler that ensures good powder flow and tablet compressibility.
- Colloidal Silicon Dioxide: A glidant used to improve the flow properties of the powder blend, ensuring uniform die filling.
- Magnesium Stearate: A lubricant to prevent the powder from sticking to the tablet press tooling.

Table of Trial Formulations

The ratio of drug to polymer is the most critical factor influencing the release rate. The following formulations are proposed to study this effect.

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Ingredient (mg/tablet)	Formulation F1	Formulation F2	Formulation F3	Function
Tianeptine Sulfate	50.0	50.0	50.0	Active Pharmaceutical Ingredient
HPMC K100M	75.0	100.0	125.0	Rate-Controlling Polymer
MCC PH101	169.0	144.0	119.0	Filler / Binder
Colloidal Silicon Dioxide	3.0	3.0	3.0	Glidant
Magnesium Stearate	3.0	3.0	3.0	Lubricant
Total Weight	300.0	300.0	300.0	

Protocol: Tablet Manufacturing via Direct Compression

Causality: Direct compression is a streamlined, cost-effective manufacturing process chosen for its simplicity and suitability for stable, non-hygroscopic powders like **tianeptine** sulfate.

- Sifting: Pass **tianeptine** sulfate, HPMC, and MCC through a #40 mesh sieve to ensure particle size uniformity and break up any agglomerates.
- Blending:
  - Combine the sifted ingredients in a V-blender or suitable laboratory blender.
  - Mix for 15 minutes to achieve a homogenous blend.
  - Add colloidal silicon dioxide and blend for an additional 5 minutes.
- Lubrication:
  - Add magnesium stearate (pre-sifted through a #60 mesh) to the blender.

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- Mix for a final 3 minutes. Over-lubrication can negatively impact tablet hardness and dissolution, so this time should be precise.

- Compression:
  - Load the final blend into a rotary tablet press fitted with 9 mm round, biconvex punches.
  - Compress the tablets to a target weight of 300 mg and a target hardness of 6-8 kp.

Section 3: In-Vitro Characterization & Quality Control

Objective: To evaluate the physical properties and drug release profiles of the manufactured tablets to ensure they meet quality standards and to identify the optimal formulation.

Protocol: Physical Quality Control Tests

Causality: These tests validate the robustness of the manufacturing process and ensure the tablets can withstand handling and packaging without breaking.

- Weight Variation: Weigh 20 tablets individually. Calculate the average weight and the percentage deviation for each tablet.
- Hardness: Measure the crushing strength of 10 tablets using a calibrated hardness tester.
- Friability: Weigh a sample of tablets (corresponding to ~6.5 g), place them in a friabilator, and rotate for 100 revolutions. De-dust the tablets and re-weigh to calculate the percentage weight loss. (Acceptance criterion is typically <1%).
- Assay and Content Uniformity: Determine the amount of **tianeptine** sulfate in the tablets using a validated HPLC-UV method. This confirms the correct dosage and its uniform distribution within the batch.

Protocol: In-Vitro Dissolution Testing

Causality: This is the most critical test for a CR formulation, as it serves as a surrogate for in-vivo drug release and is essential for quality control and ensuring batch-to-batch consistency. [9] The methodology must be robust and based on pharmacopeial standards.

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- Apparatus: USP Apparatus 2 (Paddle).[10][11]
- Dissolution Medium: 900 mL of pH 6.8 phosphate buffer (to simulate intestinal pH).
- Paddle Speed: 50 RPM.
- Temperature: 37 ± 0.5°C.
- Sampling Time Points: 1, 2, 4, 6, 8, and 12 hours. At least three points are needed to define the profile.[12]
- Procedure:
  - Place one tablet in each of the six dissolution vessels.
  - Withdraw 5 mL samples at each time point. Immediately replace with an equal volume of fresh, pre-warmed medium.
  - Filter the samples through a 0.45 µm syringe filter.
  - Analyze the filtrate for **tianeptine** sulfate concentration using a validated HPLC-UV or UV-spectrophotometric method.[13]
  - Calculate the cumulative percentage of drug released at each time point.

Section 4: Data Analysis and Interpretation

Objective: To model the drug release data to understand the underlying release mechanism and select the most promising formulation for further development.

Interpreting Dissolution Profiles

The results from the dissolution study should be plotted as Cumulative % Drug Released vs. Time.

- Formulation F1 (Lower HPMC): Expected to show the fastest release rate.
- Formulation F3 (Higher HPMC): Expected to show the slowest, most controlled release due to the thicker, more tortuous gel layer.

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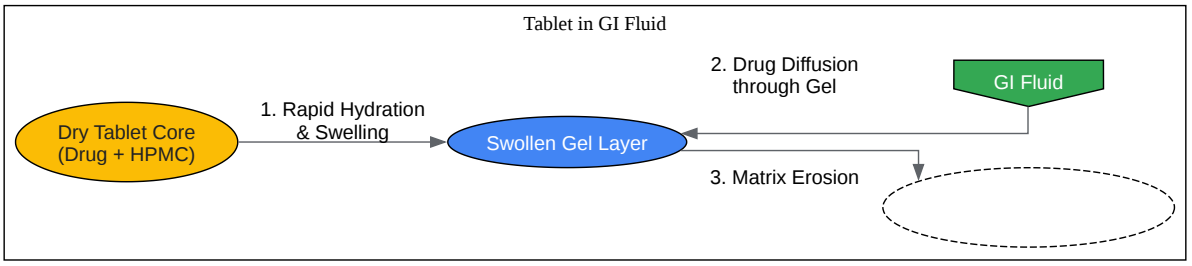
- Ideal Profile: The target is typically a near zero-order release profile (a straight line on the plot), indicating a constant rate of drug release over time. This minimizes peak-and-trough effects in vivo.

Visualization: Drug Release from a Hydrophilic Matrix

The following diagram illustrates the key processes governing drug release from an HPMC matrix tablet.



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Caption: Mechanism of drug release from an HPMC matrix tablet.

Kinetic Modeling

To quantify the release mechanism, the dissolution data should be fitted to various mathematical models:

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Model	Equation	Interpretation
Zero-Order	$Q_t = k_0 * t$	Release rate is constant and independent of concentration. (Ideal for CR)
First-Order	$\log(Q_0 - Q_t) = k_1 * t$	Release rate is proportional to the amount of drug remaining.
Higuchi	$Q_t = k_H * \sqrt{t}$	Describes release from a matrix via Fickian diffusion.
Korsmeyer-Peppas	$Q_t / Q_\infty = k_{KP} * t^n$	Characterizes the release mechanism ($n \approx 0.45$ for Fickian diffusion, 0.89 for swelling/erosion).

The model with the highest correlation coefficient (R^2) for a given formulation is considered the best fit, providing insight into the primary release mechanism. For HPMC matrices, release is often a combination of diffusion and erosion.

Section 5: Overall Development Workflow & Stability

The entire development process can be visualized as a logical sequence of steps leading to a stable, effective product.

Visualization: Controlled-Release Formulation Workflow

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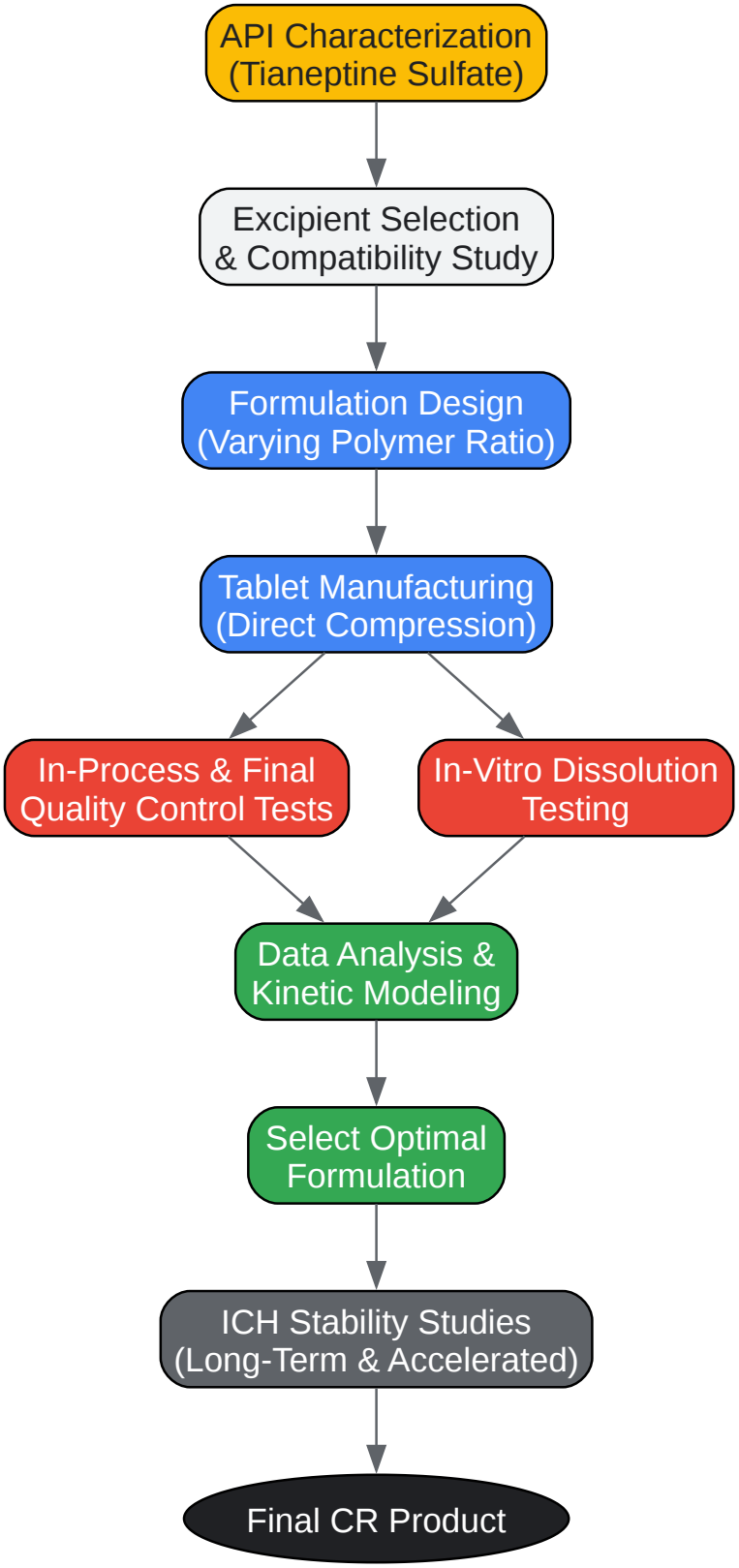

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Caption: Workflow for developing a **tianeptine** sulfate CR tablet.

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Protocol: ICH Stability Studies

Causality: To evaluate the long-term stability of the optimized formulation and establish a shelf-life, as mandated by regulatory agencies.[14]

- Select Batches: Use the final, optimized formulation (e.g., F2 or F3, depending on dissolution results).
- Packaging: Package the tablets in the proposed commercial packaging (e.g., HDPE bottles or blister packs).
- Storage Conditions (as per ICH Q1A(R2)):[15]
  - Long-Term: 25°C ± 2°C / 60% RH ± 5% RH.
  - Accelerated: 40°C ± 2°C / 75% RH ± 5% RH.
- Testing Schedule:
  - Long-Term: 0, 3, 6, 9, 12, 18, 24 months.
  - Accelerated: 0, 3, 6 months.
- Tests to Perform: At each time point, evaluate the tablets for:
  - Appearance
  - Hardness
  - Assay (potency)
  - Degradation Products/Impurities
  - In-Vitro Dissolution Profile

Acceptance Criteria: The product is considered stable if it remains within its established specifications for all tested parameters throughout the study period. The dissolution profile should not change significantly from the initial profile.

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